

Efficacy of Cloransulam in Glyphosate-Resistant Soybean Systems: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Cloransulam*

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The widespread adoption of glyphosate-resistant soybean varieties has been a cornerstone of modern weed management. However, the evolution of glyphosate-resistant weed biotypes necessitates the integration of herbicides with alternative modes of action. **Cloransulam**, an acetolactate synthase (ALS) inhibitor, has emerged as a critical tool in these systems. This guide provides an objective comparison of **cloransulam**'s performance with other herbicides, supported by experimental data, to inform research and development in crop protection.

Executive Summary

Cloransulam demonstrates efficacy as both a pre-emergence (PRE) and post-emergence (POST) herbicide for the control of key broadleaf weeds in glyphosate-resistant soybean systems.^{[1][2]} Its utility is particularly notable in managing glyphosate-resistant species such as horseweed (*Conyza canadensis*) and common ragweed (*Ambrosia artemisiifolia*).^[3] However, its effectiveness on certain weeds, like Palmer amaranth (*Amaranthus palmeri*), can be limited when used alone.^{[1][4]} Experimental data consistently show that the most robust weed control and highest soybean yields are achieved when **cloransulam** is integrated into a sequential program or used in a tank-mix with other effective herbicides.^[1]

Comparative Efficacy of Cloransulam

The performance of **cloransulam** is best understood in the context of its weed control spectrum and its utility in combination with other herbicides.

Pre-emergence Application

As a PRE herbicide, **cloransulam** provides control of several important broadleaf weeds, including prickly sida, velvetleaf, and morningglory species.[1] However, its activity against Palmer amaranth, hemp sesbania, and sicklepod is often suppressive rather than providing complete control.[1] The addition of metribuzin to **cloransulam** in a PRE application has been shown to enhance the control of hemp sesbania, Palmer amaranth, and annual grasses, leading to increased soybean yields.[1]

Post-emergence Application

When applied POST, **cloransulam** is effective for the control of emerged broadleaf weeds. Studies have shown that **cloransulam** applied POST can provide significant control of horseweed.[3] For instance, at rates of 35 to 40 g ai/ha, **cloransulam** achieved 87.0% to 90.7% control of horseweed, comparable to chlorimuron-ethyl.[3]

Tank-Mix and Sequential Programs

The true strength of **cloransulam** in glyphosate-resistant soybean systems lies in its use within integrated weed management programs. Sequential applications of a PRE herbicide followed by a POST application of glyphosate or other herbicides consistently provide superior weed control and higher soybean yields compared to single applications.[1] For example, a PRE application of **cloransulam** or a **cloransulam**/metribuzin mix followed by a POST application of glyphosate generally results in greater than 85% control of a broad spectrum of weeds.[1]

In systems with glyphosate-resistant Palmer amaranth, a PRE application of a sulfentrazone plus **cloransulam**-methyl mixture provided 84% to 87% control 14 days after application.[2] However, for season-long control, this often needs to be followed by a POST application of another effective herbicide like 2,4-D or glufosinate in appropriate herbicide-tolerant soybean varieties.[2]

Data Presentation

Table 1: Pre-emergence Efficacy of **Cloransulam** and Tank-Mixes on Various Weed Species

Herbicide Treatment	Rate (g ai/ha)	Palmer Amaranth	Prickly Sida	Velvetleaf	Morningglory spp.	Hemp Sesbania
Cloransulam	36	Suppression	Good	Good	Good	Suppression
Cloransulam + Metribuzin	36 + 420	Good	Good	Good	Excellent	Good

Source: Adapted from field experiments conducted from 1999 to 2001. "Good" indicates effective control, while "Suppression" indicates inhibition of growth but not complete control. "Excellent" indicates a higher level of control.[\[1\]](#)

Table 2: Post-emergence Efficacy of **Cloransulam** on Glyphosate-Resistant Horseweed

Herbicide Treatment	Rate (g ai/ha)	Horseweed Control (%) at 42 DAA
Cloransulam-methyl	25	< 80
Cloransulam-methyl	30	< 80
Cloransulam-methyl	35	87.0
Cloransulam-methyl	40	90.7
Chlorimuron-ethyl	20	85.7

DAA: Days After Application. Source: Adapted from a study on post-emergence horseweed control.[\[3\]](#)

Table 3: Efficacy of Pre-emergence Herbicide Programs on Glyphosate-Resistant Palmer Amaranth in Soybean (14 Days After PRE Application)

Herbicide Treatment	Palmer Amaranth Control (%)
Sulfentrazone + Cloransulam-methyl	84 - 87
Imazethapyr + Saflufenacil + Pyroxasulfone	87 - 97
Chlorimuron ethyl + Flumioxazin + Metribuzin	87 - 97

Source: Adapted from field experiments conducted in 2018 and 2019.[2]

Table 4: Soybean Yield Response to Various Herbicide Programs

Herbicide Program	Soybean Yield (kg/ha)
Cloransulam (PRE)	Increased over non-treated
Cloransulam + Metribuzin (PRE)	Higher than cloransulam alone
Cloransulam (PRE) fb Glyphosate (POST)	Among the highest yields
Cloransulam + Metribuzin (PRE) fb Glyphosate (POST)	Among the highest yields
Glyphosate (POST only)	Lower than sequential programs in the presence of certain weeds

fb: followed by. Source: Synthesized from multiple studies indicating the yield benefits of sequential herbicide applications.[1]

Experimental Protocols

General Field Trial Methodology

A representative experimental protocol for evaluating herbicide efficacy in soybean is as follows:

- Experimental Design: Field studies are typically conducted using a randomized complete block design with three to four replications.[3]

- **Plot Size:** Individual plots are established, with typical dimensions being 3 meters wide (four soybean rows) by 7.6 meters long.
- **Soybean Planting:** Glyphosate-resistant soybean varieties are planted using conventional tillage or no-till practices.
- **Herbicide Application:**
 - **Pre-emergence (PRE) applications:** Herbicides are applied within three days of planting using a CO₂-pressurized backpack sprayer calibrated to deliver a specific volume (e.g., 140-190 L/ha).
 - **Post-emergence (POST) applications:** Herbicides are applied when weeds reach a specified height (e.g., 5-10 cm) and soybeans are at a particular growth stage (e.g., V3-V4). Adjuvants such as non-ionic surfactants (NIS) or crop oil concentrates (COC) are often included as per label recommendations.
- **Data Collection:**
 - **Weed Control:** Visual ratings of weed control are taken at specified intervals (e.g., 14, 28, 42 days after treatment) on a scale of 0% (no control) to 100% (complete control).
 - **Crop Injury:** Soybean injury is visually assessed on a similar 0% (no injury) to 100% (crop death) scale.
 - **Weed Density and Biomass:** In some studies, weed counts per unit area and/or above-ground weed biomass are collected from designated quadrats within each plot.
 - **Soybean Yield:** The center rows of each plot are harvested at maturity, and grain weight is adjusted to a standard moisture content to determine yield per hectare.
- **Statistical Analysis:** Data are subjected to analysis of variance (ANOVA), and means are separated using a statistical test such as Fisher's Protected LSD at a significance level of $p \leq 0.05$.

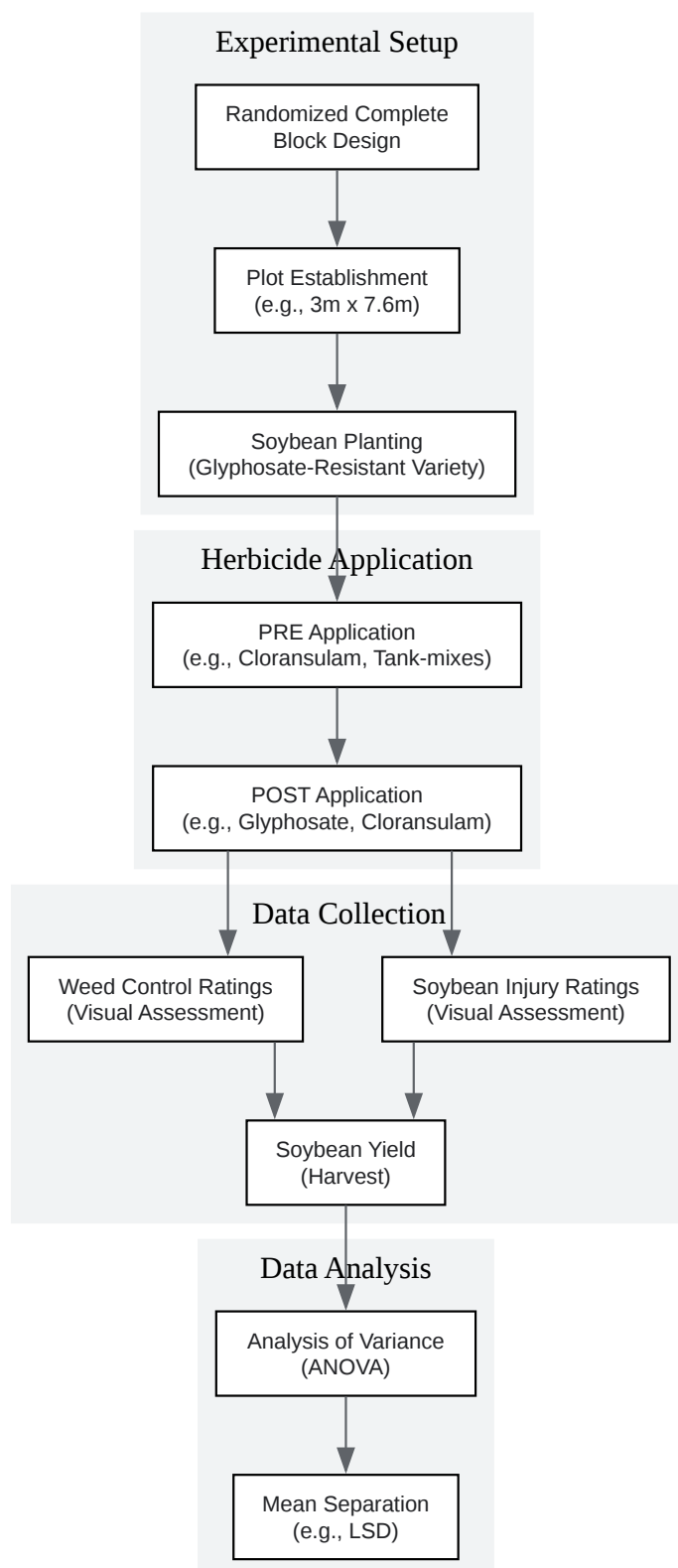
Greenhouse Bioassay Protocol

Greenhouse bioassays can be used to evaluate the residual activity of soil-applied herbicides:

- **Soil Collection:** Soil samples are collected from field plots treated with various PRE herbicides at different time intervals after application (e.g., 0, 10, 20, 30, 40, 50 days).
- **Bioindicator Species:** Seeds of sensitive weed species (e.g., Palmer amaranth, giant foxtail) are planted in pots containing the collected soil.
- **Growth Conditions:** Pots are maintained in a greenhouse with controlled temperature, light, and watering.
- **Data Collection:** After a set growth period (e.g., 21 days), the above-ground biomass of the bioindicator plants is harvested, dried, and weighed.
- **Analysis:** The biomass of plants grown in treated soil is compared to the biomass of plants grown in untreated control soil to determine the percent reduction in growth, indicating the level of herbicide activity remaining in the soil.

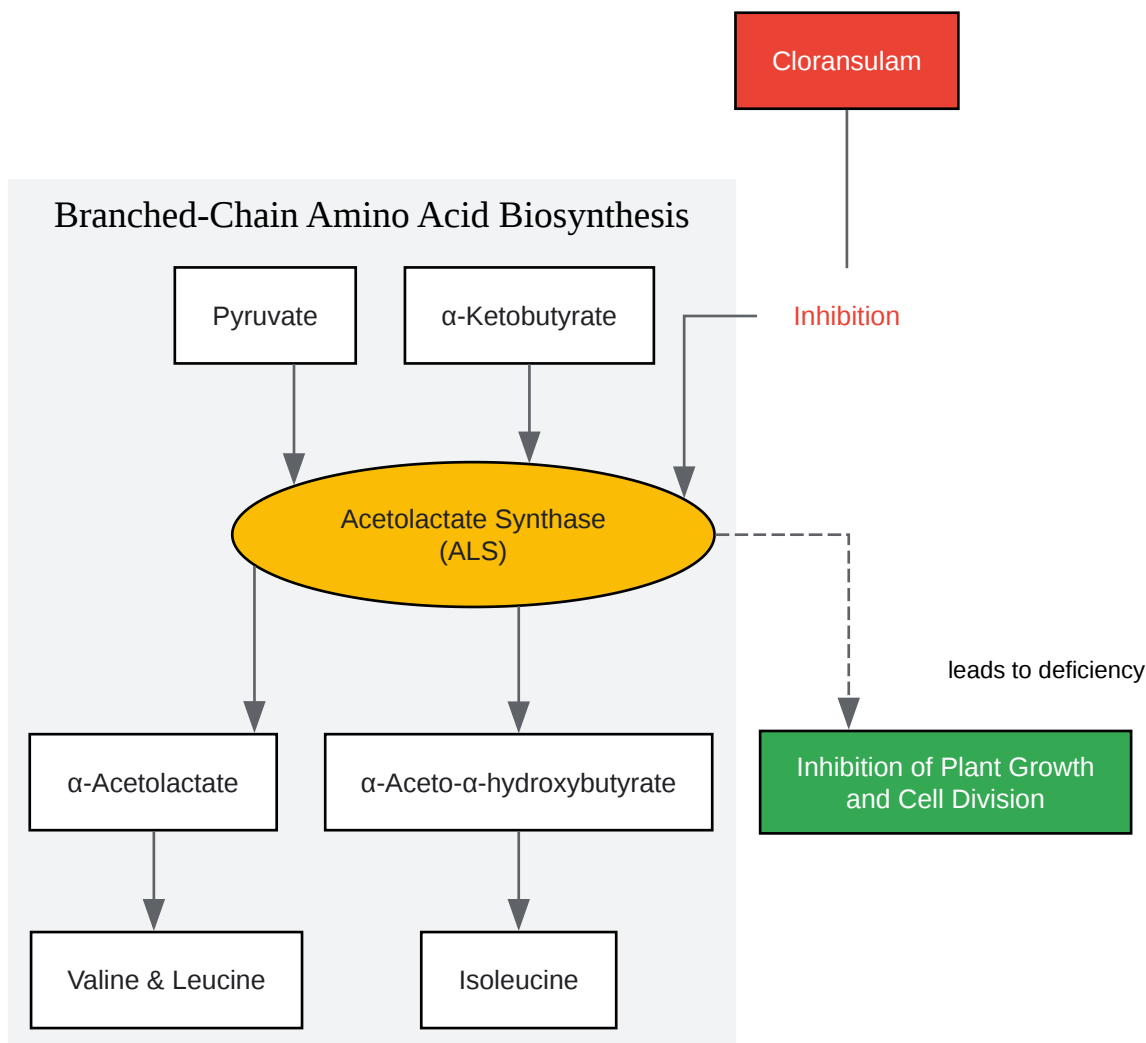
Mandatory Visualization

Signaling Pathways and Experimental Workflows



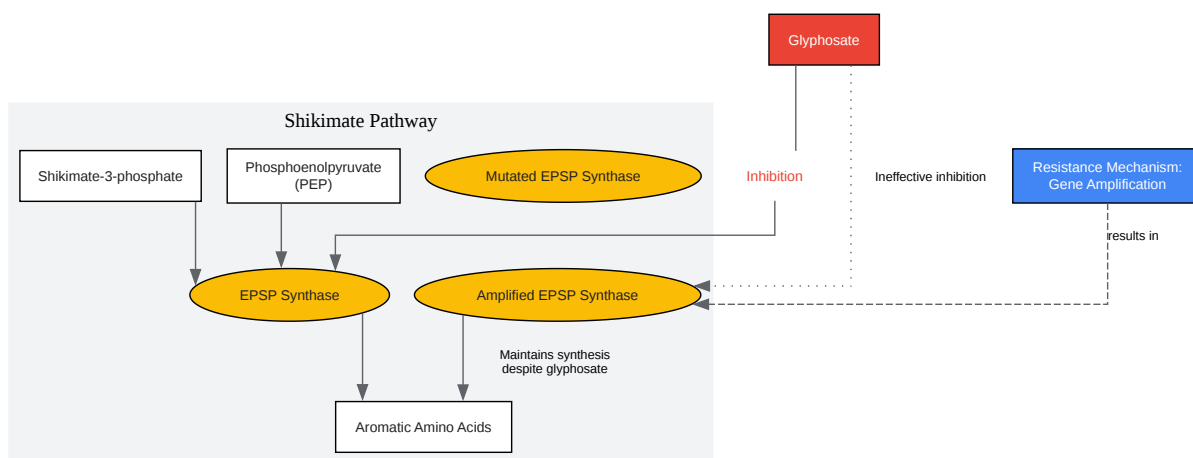
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Figure 1. A generalized experimental workflow for herbicide efficacy trials in soybean.



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Figure 2. Signaling pathway of **Cloransulam**'s mode of action as an ALS inhibitor.



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- To cite this document: BenchChem. [Efficacy of Cloransulam in Glyphosate-Resistant Soybean Systems: A Comparative Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b062134#efficacy-of-cloransulam-in-glyphosate-resistant-soybean-systems]

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